

Protocol for the Purification of Lactose Octaacetate by Recrystallization

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Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B7796855

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Application Note

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lactose octaacetate is the fully acetylated derivative of lactose, a disaccharide. Its acetylated form renders it more soluble in organic solvents compared to its precursor, making it a versatile intermediate in various synthetic applications, including the development of pharmaceuticals and other bioactive molecules. The purity of **lactose octaacetate** is crucial for the success of subsequent reactions. Recrystallization is a robust and widely used technique for the purification of solid organic compounds. This protocol provides a detailed method for the purification of crude **lactose octaacetate** by recrystallization from 95% ethanol, a commonly employed and effective solvent system. The procedure leverages the principle of differential solubility of the compound and impurities at varying temperatures to achieve a high degree of purity.

Data Presentation

The efficacy of the recrystallization process is demonstrated by the significant improvement in the purity of the target compound, particularly in enriching the β -anomer of **lactose octaacetate** from a mixture of α and β anomers. The following table summarizes the results of a typical purification process.^[1]

Parameter	Crude Product	After One Recrystallization	After a Second Recrystallization
α : β Anomer Ratio (by ^1H NMR)	~1:12	Significantly reduced α -anomer	~1:275
Yield of Crude Product	77%	-	-
Yield of Purified β -anomer	-	40%	54% (cumulative from mother liquor)
Appearance	Off-white to yellowish solid	White crystalline solid	White crystalline solid

Experimental Protocols

This section details the necessary materials, equipment, and step-by-step procedure for the recrystallization of **lactose octaacetate**.

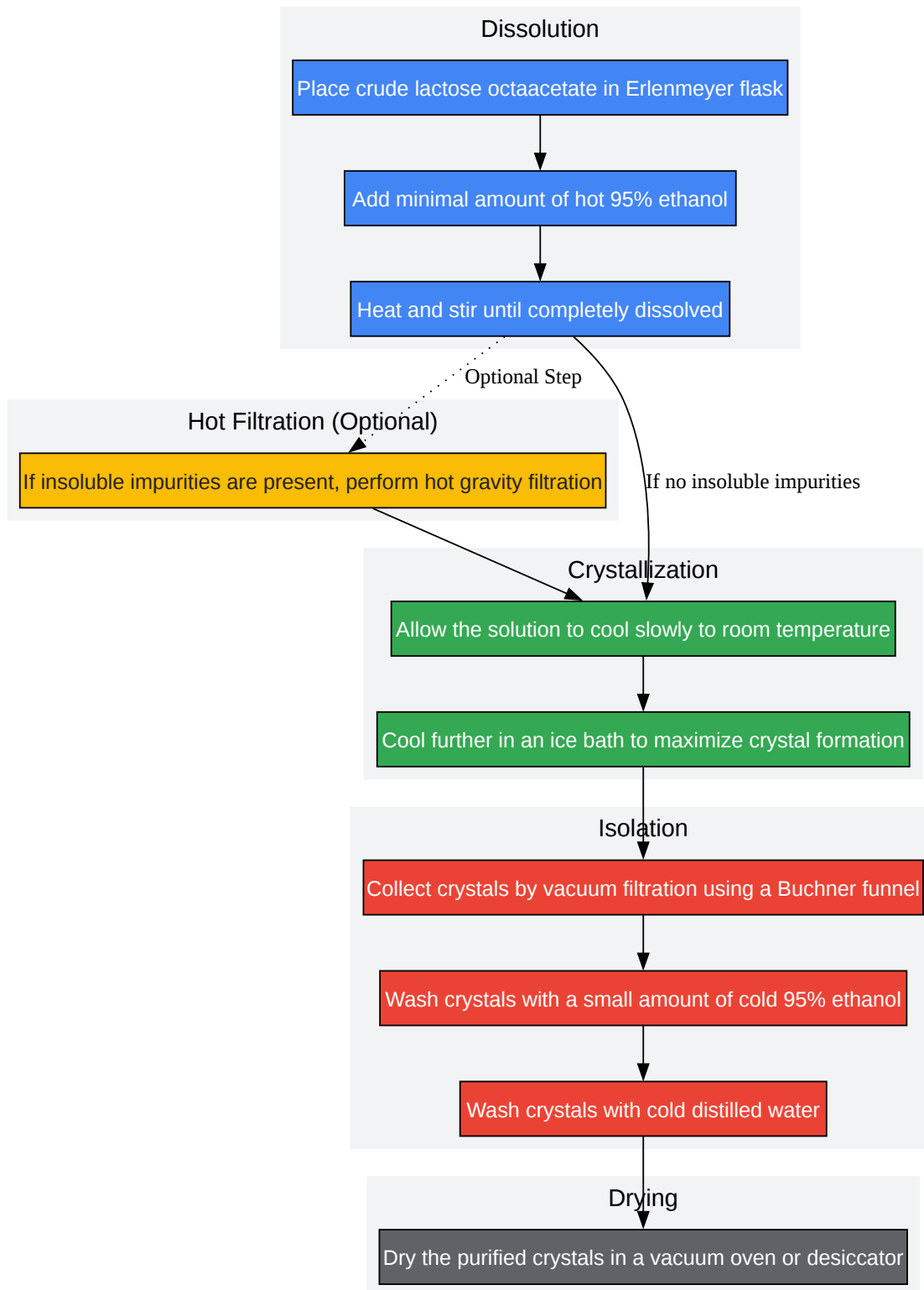
Materials and Equipment

- Crude **lactose octaacetate**
- 95% Ethanol (Reagent Grade)
- Distilled water
- Erlenmeyer flasks (appropriate sizes)
- Heating mantle or hot plate with magnetic stirring capability
- Magnetic stir bar
- Buchner funnel and flask
- Filter paper
- Vacuum source (e.g., water aspirator or vacuum pump)

- Spatula
- Glass stirring rod
- Ice bath
- Drying oven or vacuum desiccator
- Analytical balance
- Melting point apparatus (optional, for purity assessment)
- NMR spectrometer (for anomeric purity determination)

Experimental Workflow Diagram

Recrystallization Workflow for Lactose Octaacetate

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Caption: A flowchart illustrating the key stages in the purification of **lactose octaacetate** via recrystallization.

Step-by-Step Recrystallization Procedure

- Dissolution:
 - Weigh the crude **lactose octaacetate** and place it in an appropriately sized Erlenmeyer flask.
 - Add a magnetic stir bar to the flask.
 - On a hot plate with magnetic stirring, add a minimal amount of 95% ethanol to the flask. Heat the mixture gently while stirring.^[2]
 - Continue to add small portions of hot 95% ethanol until the **lactose octaacetate** is completely dissolved. Avoid adding an excessive amount of solvent to ensure a good yield.
- Hot Filtration (Optional):
 - If any insoluble impurities are observed in the hot solution, perform a hot gravity filtration. This step should be done quickly to prevent premature crystallization. Use a pre-warmed funnel and receiving flask.
- Crystallization:
 - Remove the flask from the heat source and allow it to cool slowly to room temperature. Slow cooling promotes the formation of larger, purer crystals.
 - Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the precipitation of the purified **lactose octaacetate**.
- Isolation and Washing:
 - Set up a Buchner funnel with filter paper over a clean filter flask connected to a vacuum source.

- Wet the filter paper with a small amount of cold 95% ethanol.
- Swirl the crystalline mixture and pour it into the Buchner funnel.
- Once the solvent has been filtered through, wash the crystals with a small amount of ice-cold 95% ethanol to remove any remaining soluble impurities.
- Subsequently, wash the crystals with a small amount of cold distilled water.[2]
- Drying:
 - Allow the crystals to air-dry in the funnel for a few minutes by continuing to draw a vacuum.
 - Transfer the purified crystals to a watch glass or drying dish and dry them in a vacuum oven at a moderate temperature or in a desiccator until a constant weight is achieved.
- Purity Assessment:
 - The purity of the recrystallized **lactose octaacetate** can be assessed by determining its melting point and by spectroscopic methods such as ^1H NMR to confirm the anomeric purity.[1]

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